

DL-Glutamic acid-d3 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *DL-Glutamic acid-d3*

Cat. No.: *B1456429*

[Get Quote](#)

In-Depth Technical Guide: DL-Glutamic Acid-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **DL-Glutamic acid-d3**, a deuterated stable isotope of glutamic acid. It is intended for professionals in research and drug development who are utilizing or considering the use of this compound in their studies. This document covers its core properties, applications in metabolic research, and detailed experimental protocols.

Core Properties of DL-Glutamic Acid-d3

DL-Glutamic acid-d3 is a valuable tool in metabolic research, primarily used as a tracer to elucidate biochemical pathways.^{[1][2]} Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	96927-56-9	[1][3]
Molecular Formula	C ₅ H ₆ D ₃ NO ₄	[1][3]
Molecular Weight	150.15 g/mol	[1]
Appearance	White to off-white solid	[1]
Solubility	Soluble in water and DMSO	[3]

Applications in Metabolic Research

The primary application of **DL-Glutamic acid-d3** is in stable isotope tracing studies to investigate the metabolic fate of glutamic acid.[1] The incorporation of deuterium allows for the tracking of the molecule and its metabolites through various pathways using mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.[1]

Key research applications include:

- Metabolic Flux Analysis (MFA): Quantifying the rates of metabolic reactions.
 - Metabolite Fate Mapping: Identifying the metabolic products derived from glutamate.
 - Biomarker Discovery: Identifying metabolic changes associated with disease states.
 - Drug Efficacy Studies: Evaluating the impact of therapeutic agents on glutamate metabolism.
- [1]

Experimental Protocols

Detailed methodologies are essential for successful metabolic studies using **DL-Glutamic acid-d3**. Below are representative protocols for both in vitro (cell culture) and in vivo experiments.[1]

In Vitro Cell Culture Labeling

Objective: To trace the metabolic fate of glutamic acid in a cell line.

Methodology:

- Cell Culture: Culture cells to the desired confluency in a standard growth medium.
- Labeling Medium Preparation: Prepare a labeling medium by supplementing a base medium with **DL-Glutamic acid-d3** at a concentration similar to that of unlabeled glutamic acid in the standard medium.
- Labeling: Replace the standard medium with the prepared labeling medium.
- Time Course Incubation: Incubate the cells for a predetermined period (e.g., 0, 1, 4, 8, 24 hours) to allow for the incorporation of the tracer.^[1]
- Metabolite Extraction:
 - Aspirate the labeling medium.
 - Rapidly wash the cells with ice-cold phosphate-buffered saline (PBS).
 - Quench metabolic activity and extract metabolites using a cold solvent mixture (e.g., 80% methanol).
- Sample Preparation for Analysis:
 - Dry the metabolite extract under a stream of nitrogen or using a vacuum concentrator.
 - Resuspend the dried metabolites in a solvent suitable for LC-MS analysis (e.g., 50% acetonitrile).^[1]
- LC-MS/MS Analysis:
 - Inject the sample into a liquid chromatography system coupled to a tandem mass spectrometer.
 - Separate metabolites using a suitable chromatography column (e.g., a HILIC column for polar metabolites).

- Detect and quantify the mass isotopologues of glutamate and its downstream metabolites. [\[1\]](#)

In Vivo Animal Studies

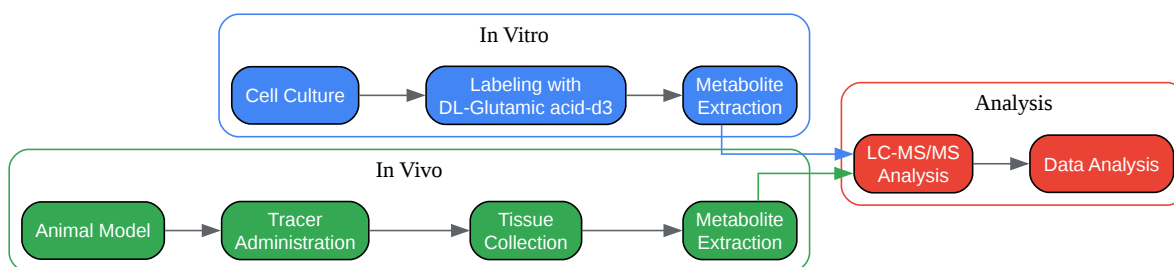
Objective: To investigate the whole-body metabolism of glutamic acid.

Methodology:

- Animal Acclimation: Acclimate animals to the experimental conditions.
- Tracer Administration: Administer **DL-Glutamic acid-d3** through an appropriate route, such as intravenous (IV) injection, intraperitoneal (IP) injection, or oral gavage. The dosage and route will depend on the specific research question.[\[1\]](#)
- Tissue Collection: At designated time points after administration, euthanize the animals and rapidly collect tissues of interest.
- Metabolic Quenching: Immediately freeze the tissues in liquid nitrogen to stop metabolic activity.[\[1\]](#)
- Sample Storage: Store the frozen tissues at -80°C until metabolite extraction.
- Metabolite Extraction and Analysis: Follow steps 5-7 from the In Vitro Cell Culture Labeling protocol, adapting the extraction procedure for tissue samples.

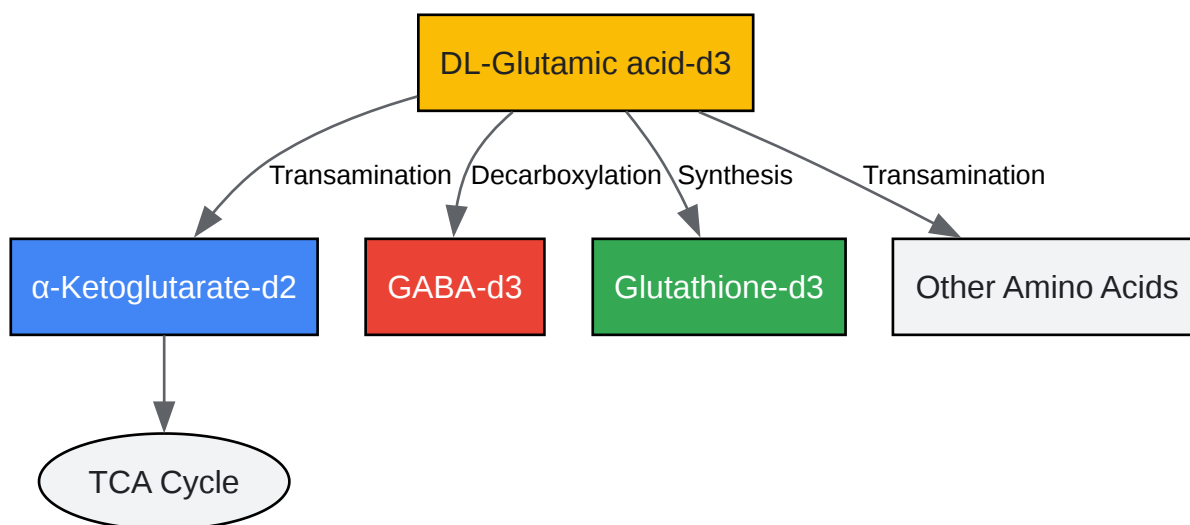
Visualizing Metabolic Pathways and Workflows

Diagrams are crucial for illustrating the complex relationships in metabolic studies. The following diagrams were created using Graphviz (DOT language) to visualize key concepts related to the use of **DL-Glutamic acid-d3**.



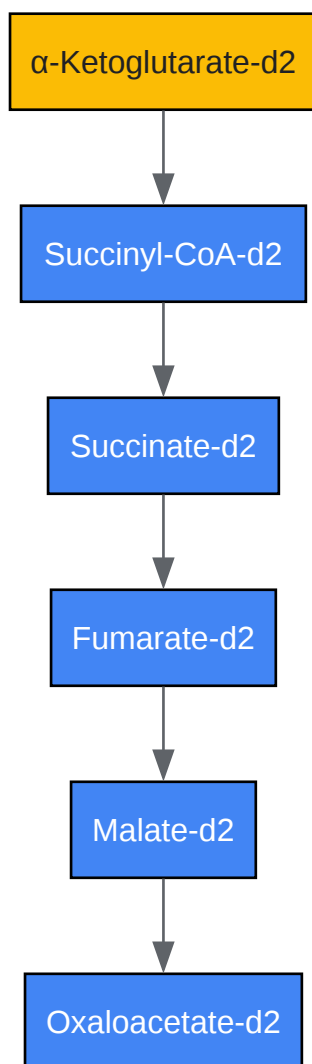
[Click to download full resolution via product page](#)

Caption: Experimental workflow for stable isotope tracing studies.



[Click to download full resolution via product page](#)

Caption: Metabolic fate of **DL-Glutamic acid-d3**.



[Click to download full resolution via product page](#)

Caption: Deuterium propagation in the TCA cycle.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]

- 3. lumiprobe.com [lumiprobe.com]
- To cite this document: BenchChem. [DL-Glutamic acid-d3 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1456429#dl-glutamic-acid-d3-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com